

Essential Safety and Logistical Information for Handling L-xylose-5-13C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-xylose-5-13C

Cat. No.: B15142031

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for handling **L-xylose-5-13C**, a stable isotope-labeled sugar crucial for various research applications.

Chemical and Physical Properties

Property	Value
Chemical Name	L-xylose-5-13C
Molecular Formula	$^{13}\text{C}^{12}\text{C}_4\text{H}_{10}\text{O}_5$
Appearance	White solid/powder[1][2]
Melting Point	150 - 152 °C / 302 - 305.6 °F[1][2]
Odor	Odorless[1][2]
Stability	Stable under normal temperatures and pressures[3]

Personal Protective Equipment (PPE)

When handling **L-xylose-5-13C**, it is essential to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The toxicological properties of

this specific material have not been fully investigated, thus it is crucial to prevent direct contact.
[3]

PPE Category	Item	Specifications and Remarks
Eye Protection	Safety glasses or chemical safety goggles	Wear safety glasses with side protection. If splashing is possible, chemical goggles are recommended.[3][4][5]
Hand Protection	Chemical-resistant gloves	Wear suitable protective gloves tested according to standards like EN 374 to prevent skin exposure.[3][4][5]
Body Protection	Laboratory coat or appropriate protective clothing	Wear protective clothing to minimize skin contact.[3][6]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	A respirator is generally not required under normal use with adequate ventilation.[7] However, if dust formation is likely, a particulate filter respirator is recommended.[5]

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Handle in a well-ventilated area. Use local exhaust ventilation to control dust.[4]
[8]
- Hygiene: Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke in the laboratory. Keep the substance away from food and drink.[4]
- Storage: Store in a cool, dry place in a tightly closed container.[3][6]

Spill Management:

In the event of a spill, immediately implement the following procedures:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use appropriate tools to sweep or vacuum up the spilled solid material, avoiding dust generation.^{[3][6]}
- Collect: Place the collected material into a suitable, labeled container for disposal.^{[3][4]}
- Decontaminate: Clean the spill area thoroughly.

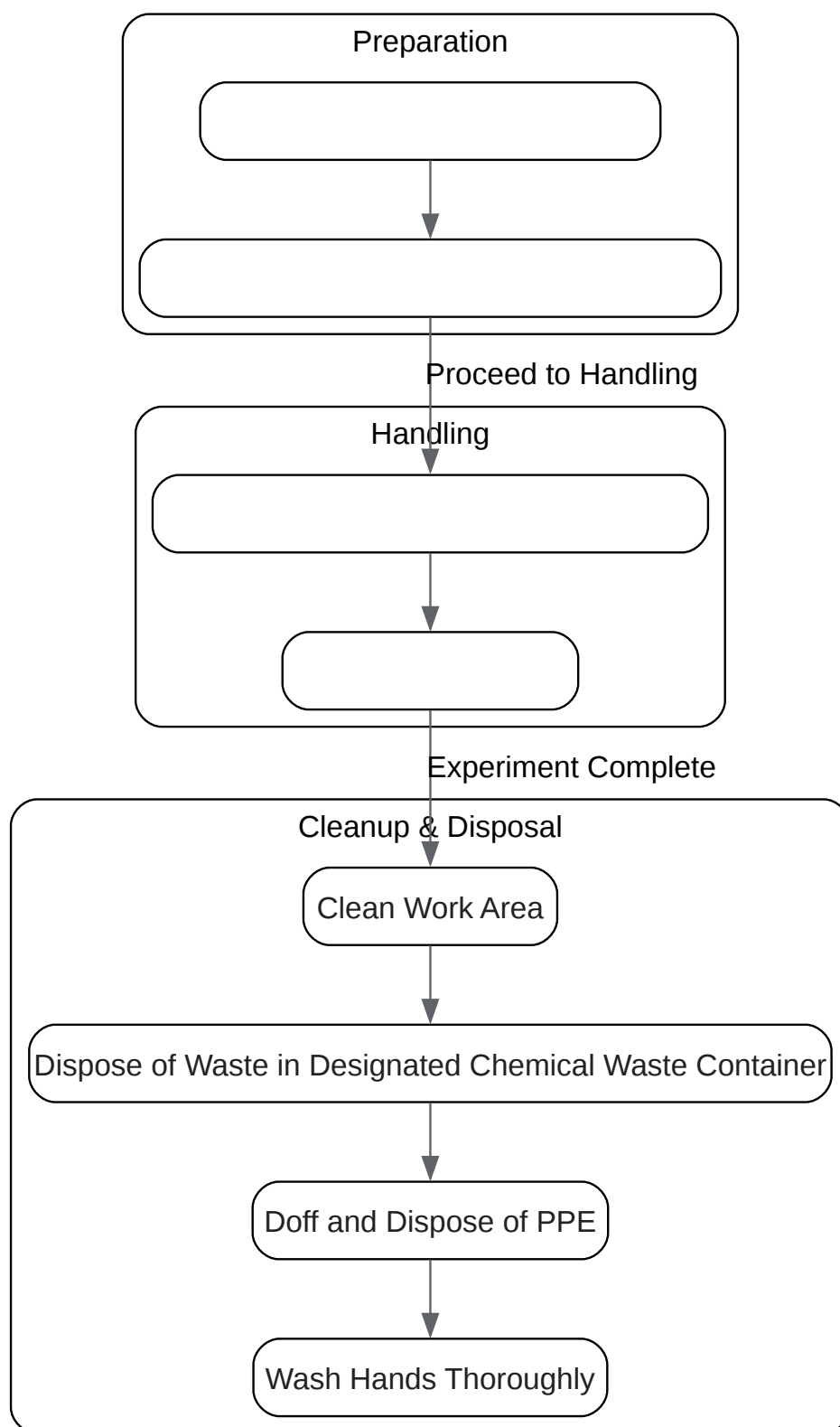
Disposal Plan:

L-xylose-5-13C is a stable isotope-labeled compound and is not radioactive.^[9] Therefore, its disposal does not require special radiological precautions.

- Waste Characterization: The waste is considered non-hazardous chemical waste.
- Disposal Method: Dispose of the compound and any contaminated materials (e.g., gloves, wipes) in accordance with local, state, and federal regulations for chemical waste.^[2] It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.^[7] Do not let the product enter drains.^[7]

Experimental Workflow for Handling L-xylose-5-13C

The following diagram outlines the standard workflow for safely handling **L-xylose-5-13C** in a laboratory setting.



[Click to download full resolution via product page](#)

Workflow for Safe Handling of **L-xylose-5-13C**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. leonidchemicals.net [leonidchemicals.net]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. carlroth.com [carlroth.com]
- 6. lewisu.edu [lewisu.edu]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. echemi.com [echemi.com]
- 9. moravek.com [moravek.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling L-xylose-5-13C]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15142031#personal-protective-equipment-for-handling-l-xylose-5-13c\]](https://www.benchchem.com/product/b15142031#personal-protective-equipment-for-handling-l-xylose-5-13c)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com